

Calcium Salicylate in Lubricant Formulations: A Comparative Performance Benchmark

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Compound of Interest

Compound Name: Calcium salicylate

Cat. No.: B213194

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In the competitive landscape of lubricant additives, **calcium salicylate** has emerged as a multifunctional contender, offering a unique combination of detergency, anti-wear, and antioxidant properties. This guide provides an objective comparison of **calcium salicylate's** performance against other common alternatives, namely calcium sulfonate and calcium phenate, supported by experimental data to inform formulation decisions.

Performance at a Glance: A Tabular Comparison

The following tables summarize the quantitative performance of **calcium salicylate** and its primary competitors in key areas of lubricant performance.

Table 1: Detergency Performance (Panel Coker Test)

Additive Type	TBN (mgKOH/g)	Deposit (mg) at 3.5% in VP 500 oil	Deposit (mg) at 4.5 TBN in VP 500 oil
Calcium Salicylate (S 270)	270	11	110
Calcium Sulfonate (C 300)	302	51	30
Calcium Phenate (P 250)	250	60	173
Sulfonate/Salicylate Blend (C300/S270)	285	86	116
Sulfonate/Phenate Blend	302	55	63
Sulficylate (RD 220)	220	8	38
Sulficylate (RD 310)	350	40	43
Sulficylate (RD 311)*	450	32	42

*Sulficylate is a reaction product of overbased sulfonate and salicylate.[1]

Table 2: Tribological Performance (Four-Ball Wear Test - ASTM D4172)

Lubricant Additive	Base Oil	Test Conditions	Coefficient of Friction (COF)	Wear Scar Diameter (WSD) (µm)
Calcium Salicylate	Data not available	Data not available	Lower than sulfonate[2]	Data not available
Calcium Sulfonate	Mineral Oil	1200 rpm, 392 N, 75°C, 60 min	~0.08 - 0.12	~450 - 550
Calcium Phenate	Data not available	Data not available	Data not available	Data not available

Note: Direct comparative data for all three additives under identical test conditions is limited in publicly available literature. The data presented is based on typical values found in various studies.

Experimental Protocols

Panel Coker Test

This test is designed to evaluate the high-temperature detergency of engine oils.

- Apparatus: A heated aluminum panel is used as the deposition surface. The test oil is splashed onto the panel at a controlled rate.
- Procedure:
 - The aluminum panel is heated to a specified temperature (e.g., 315°C).
 - The test oil, held in a sump at a lower temperature (e.g., 100°C), is splashed onto the hot panel for a set duration, followed by a baking period. This cycle is repeated for the duration of the test (e.g., 4 hours).
 - At the end of the test, the panel is washed with a solvent to remove any oil residue.
 - The weight of the deposits remaining on the panel is measured in milligrams. A lower deposit weight indicates better detergency.

Four-Ball Wear Test (ASTM D4172)

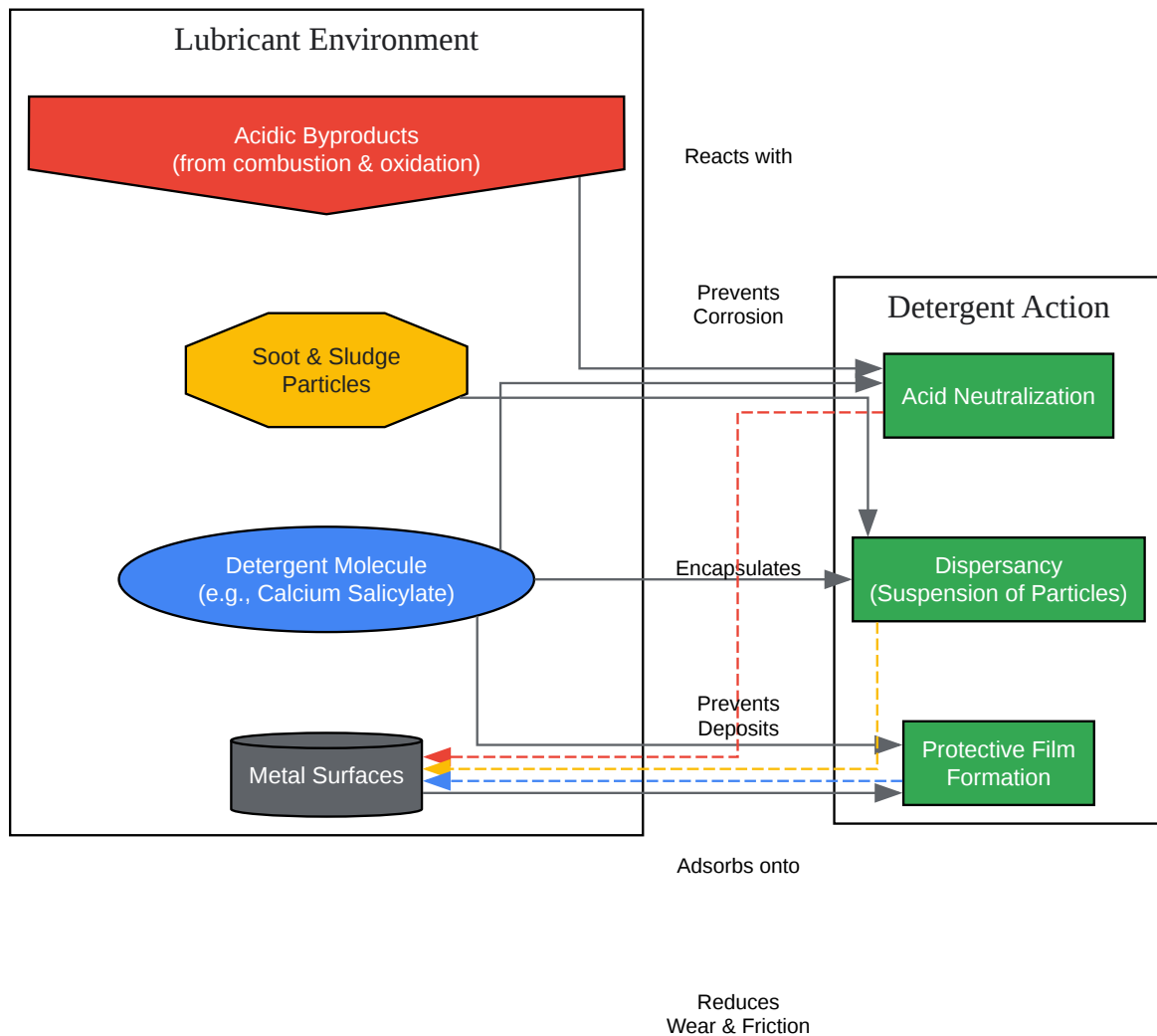
This method is used to determine the wear-preventive characteristics of a lubricating fluid.

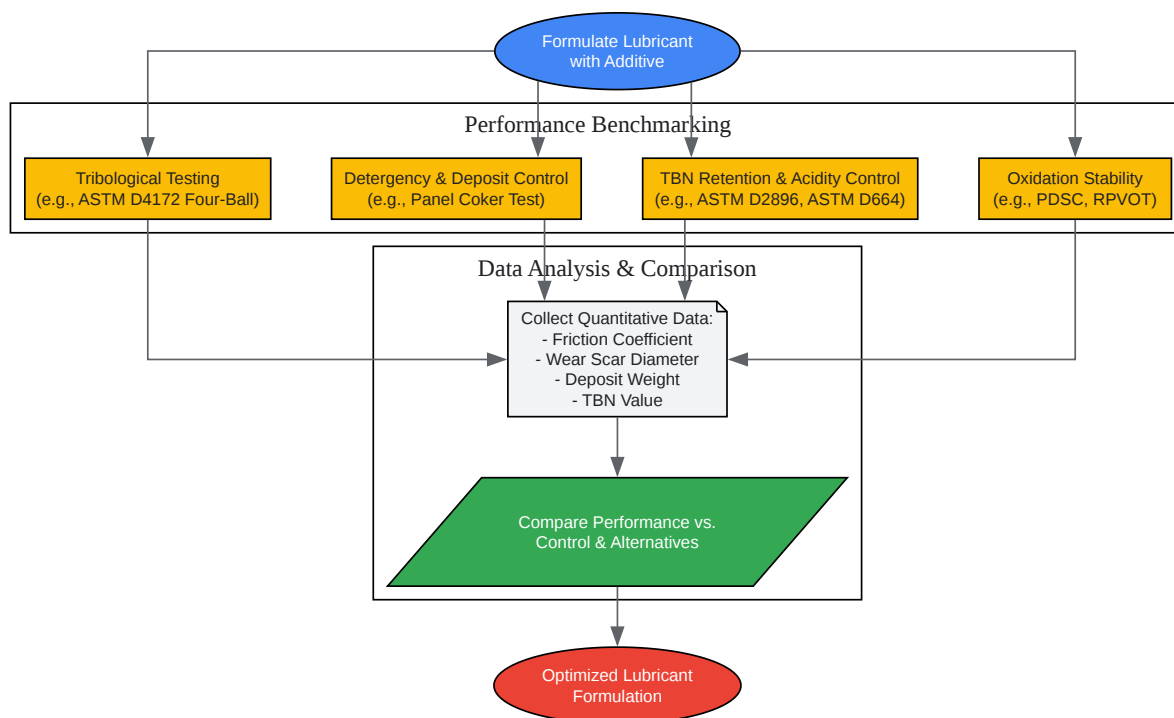
- Apparatus: The four-ball wear tester consists of three stationary steel balls held in a cup and a fourth steel ball that rotates against them.
- Procedure:
 - The three stationary balls are clamped in the test cup, and the test lubricant is added to cover the balls.

- The fourth ball is placed in the chuck of the motor-driven spindle.
- A specified load is applied (e.g., 40 kgf), and the top ball is rotated at a constant speed (e.g., 1200 rpm) for a set duration (e.g., 60 minutes) at a controlled temperature (e.g., 75°C).^{[3][4][5][6]}
- After the test, the wear scars on the three stationary balls are measured using a microscope.
- The average wear scar diameter is reported. A smaller wear scar diameter indicates better anti-wear performance. The coefficient of friction is also typically recorded during the test.

Mechanism of Action and Experimental Workflow

Diagram 1: General Mechanism of Detergent Additives





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